

Technical Support Center: UKH-1114 Stock Solution Preparation in DMSO

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Compound of Interest

Compound Name: UKH-1114

Cat. No.: B15616964

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This guide provides researchers, scientists, and drug development professionals with detailed protocols and troubleshooting advice for preparing **UKH-1114** stock solutions in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the molecular weight of **UKH-1114**?

The molecular weight of **UKH-1114** is 375.43 g/mol .[\[1\]](#)[\[2\]](#)

Q2: What is the recommended solvent for preparing **UKH-1114** stock solutions?

DMSO is the recommended solvent for preparing stock solutions of **UKH-1114**.[\[2\]](#)[\[3\]](#)

Q3: What is the solubility of **UKH-1114** in DMSO?

The solubility of **UKH-1114** in DMSO is 10 mM.[\[3\]](#)

Q4: How should I store the solid **UKH-1114** powder?

The solid powder of **UKH-1114** should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[2]

Q5: How should I store the **UKH-1114** stock solution in DMSO?

The stock solution of **UKH-1114** in DMSO should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^{[2][3]}

Experimental Protocol: Preparing a 10 mM UKH-1114 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **UKH-1114** in DMSO.

Materials:

- **UKH-1114** powder
- Anhydrous/molecular sieve-treated DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate Reagents:** Allow the **UKH-1114** powder and DMSO to reach room temperature before use. This prevents condensation from forming on the compound and in the solvent.
- **Weigh UKH-1114:** Carefully weigh out the desired amount of **UKH-1114** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 3.7543 mg of **UKH-1114**.
 - Calculation:

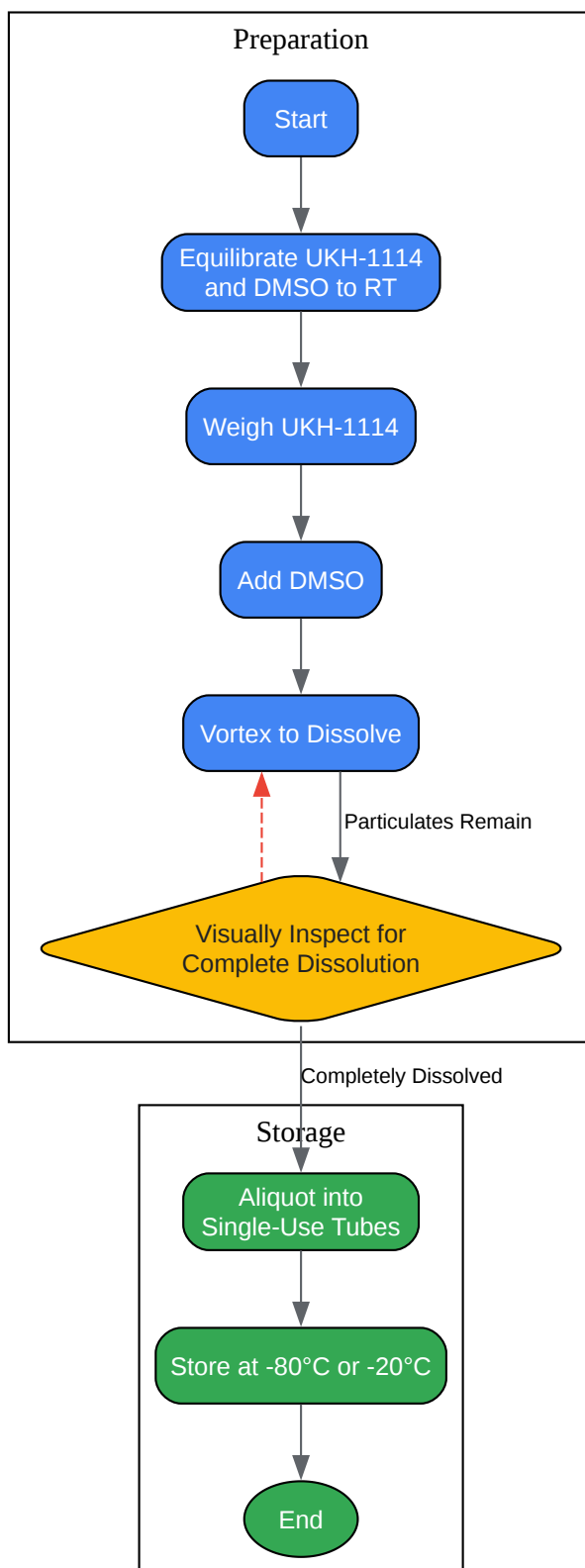
- Molecular Weight (MW) = 375.43 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = C x V x MW = 0.01 mol/L x 0.001 L x 375.43 g/mol = 0.0037543 g = 3.7543 mg
- Add DMSO: Add the calculated volume of DMSO to the vial containing the **UKH-1114** powder.
 - Dissolve the Compound: Vortex the solution until the **UKH-1114** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
 - Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

Parameter	Value	Source
Molecular Weight	375.43 g/mol	[1] [2]
Solubility in DMSO	10 mM	[3]
Solid Storage	-20°C (3 years) or 4°C (2 years)	[2]
Solution Storage (in DMSO)	-80°C (6 months) or -20°C (1 month)	[2] [3]

Visual Guides

Experimental Workflow for Stock Solution Preparation



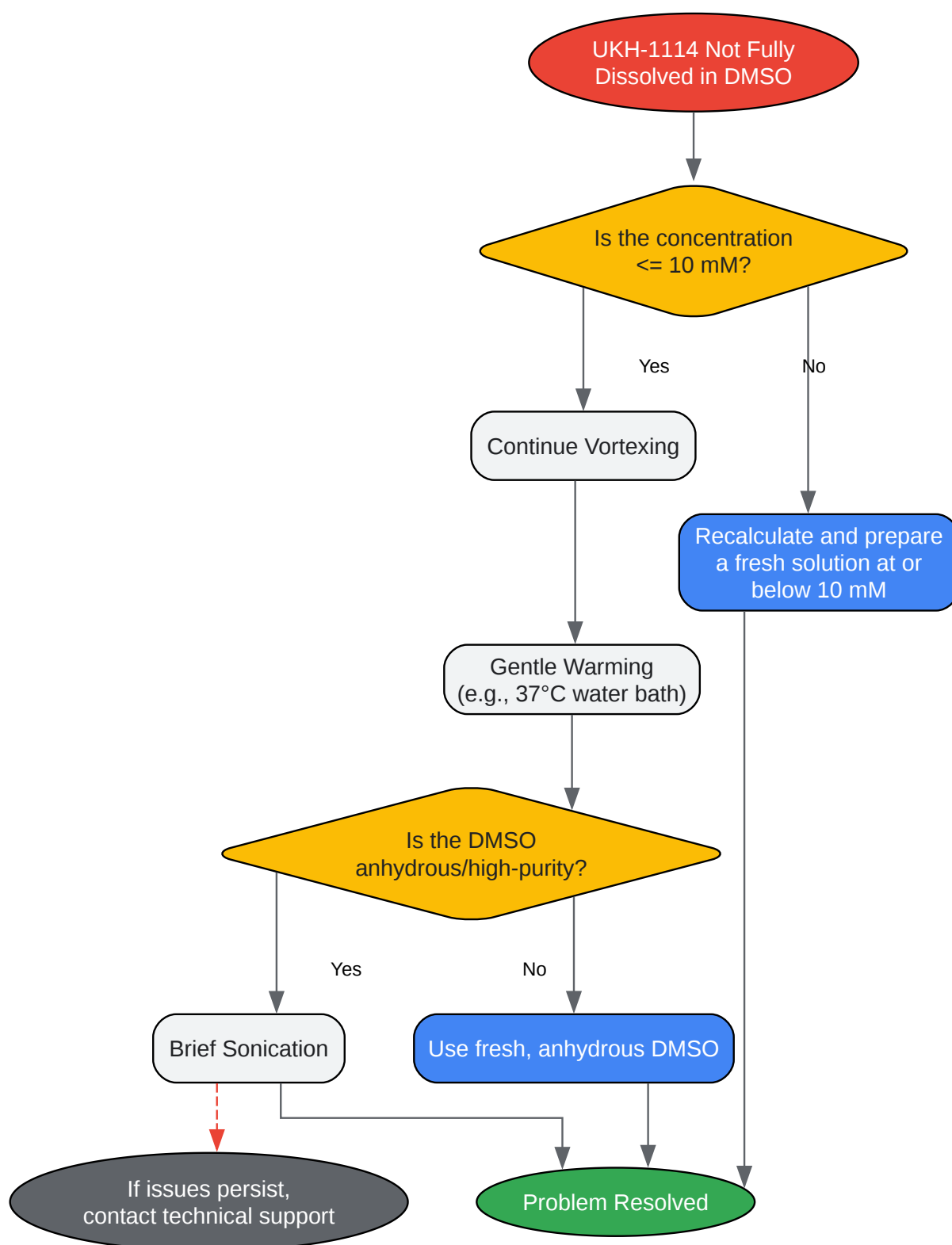
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Caption: Workflow for preparing a **UKH-1114** stock solution in DMSO.

Troubleshooting Guide

Q6: The **UKH-1114** powder is not dissolving completely in DMSO. What should I do?

If you encounter issues with solubility, please refer to the troubleshooting decision tree below.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. UKH-1114 | Sigma Receptor | 2113664-14-3 | Invivochem [[invivochem.com](https://www.invivochem.com)]
- 3. UKH-1114 (UKH1114) | S2R/TMEM97 agonist | Probechem Biochemicals [[probechem.com](https://www.probechem.com)]
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